

Navigating the Safe Disposal of Ferroptosis-IN-3: A Procedural Guide

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Compound of Interest

Compound Name: *Ferroptosis-IN-3*

Cat. No.: *B15138918*

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For researchers, scientists, and drug development professionals utilizing **Ferroptosis-IN-3**, ensuring its proper disposal is a critical component of laboratory safety and environmental responsibility. This guide provides essential, step-by-step information for the safe handling and disposal of this novel ferroptosis inhibitor.

Ferroptosis-IN-3, also identified as Compound 25, is a recently developed 4-hydroxyl pyrazole derivative that has shown potent activity as a ferroptosis inhibitor.[1] To facilitate its safe management, it is crucial to understand its chemical identity and associated handling requirements.

Chemical and Safety Data Overview

A comprehensive understanding of a compound's properties is the foundation of safe laboratory practices. The following table summarizes the key identification and safety information for **Ferroptosis-IN-3**.

Identifier	Value	Reference
Chemical Name	5-(4-chlorophenyl)-4-(2,4-dihydroxyphenyl)-1H-pyrazol-3-ol	[1]
CAS Number	3017222-33-9	[1]
Molecular Formula	C15H11ClN2O2	[1]
Primary Hazard	Research compound with limited safety data available. Assume it is hazardous.	General Precaution
Personal Protective Equipment (PPE)	Safety glasses, chemical-resistant gloves, lab coat.	General Laboratory Safety Guidelines

Proper Disposal Procedures for Ferroptosis-IN-3

The disposal of **Ferroptosis-IN-3**, as with any laboratory chemical, must be conducted in a manner that ensures the safety of personnel and minimizes environmental impact. The following step-by-step protocol should be followed:

Step 1: Waste Segregation and Collection

- Solid Waste:
 - Collect any solid **Ferroptosis-IN-3** waste, including unused compound and contaminated materials (e.g., weigh boats, contaminated paper towels), in a designated, clearly labeled hazardous waste container.
 - The container should be made of a compatible material (e.g., polyethylene) and have a secure lid.
 - The label should include the words "Hazardous Waste," the full chemical name "5-(4-chlorophenyl)-4-(2,4-dihydroxyphenyl)-1H-pyrazol-3-ol," the CAS number "3017222-33-9," and the approximate amount of waste.
- Liquid Waste:

- Solutions containing **Ferroptosis-IN-3** should be collected in a separate, labeled hazardous waste container for liquid chemical waste.
- Do not mix with other incompatible waste streams.
- The container should be securely sealed to prevent leaks or spills.
- The label should include the same information as for solid waste, along with the solvent(s) used.

Step 2: Storage of Hazardous Waste

- Store the designated hazardous waste containers in a well-ventilated, secure area, away from general laboratory traffic.
- Ensure the storage area is segregated from incompatible chemicals.
- Maintain a log of the waste generated.

Step 3: Arrange for Professional Disposal

- Contact your institution's Environmental Health and Safety (EHS) department or a licensed hazardous waste disposal contractor to arrange for the pickup and disposal of the **Ferroptosis-IN-3** waste.
- Provide the EHS or contractor with a detailed inventory of the waste, including the chemical name, CAS number, and quantity.
- Follow all institutional and local regulations for the packaging and handover of hazardous waste.

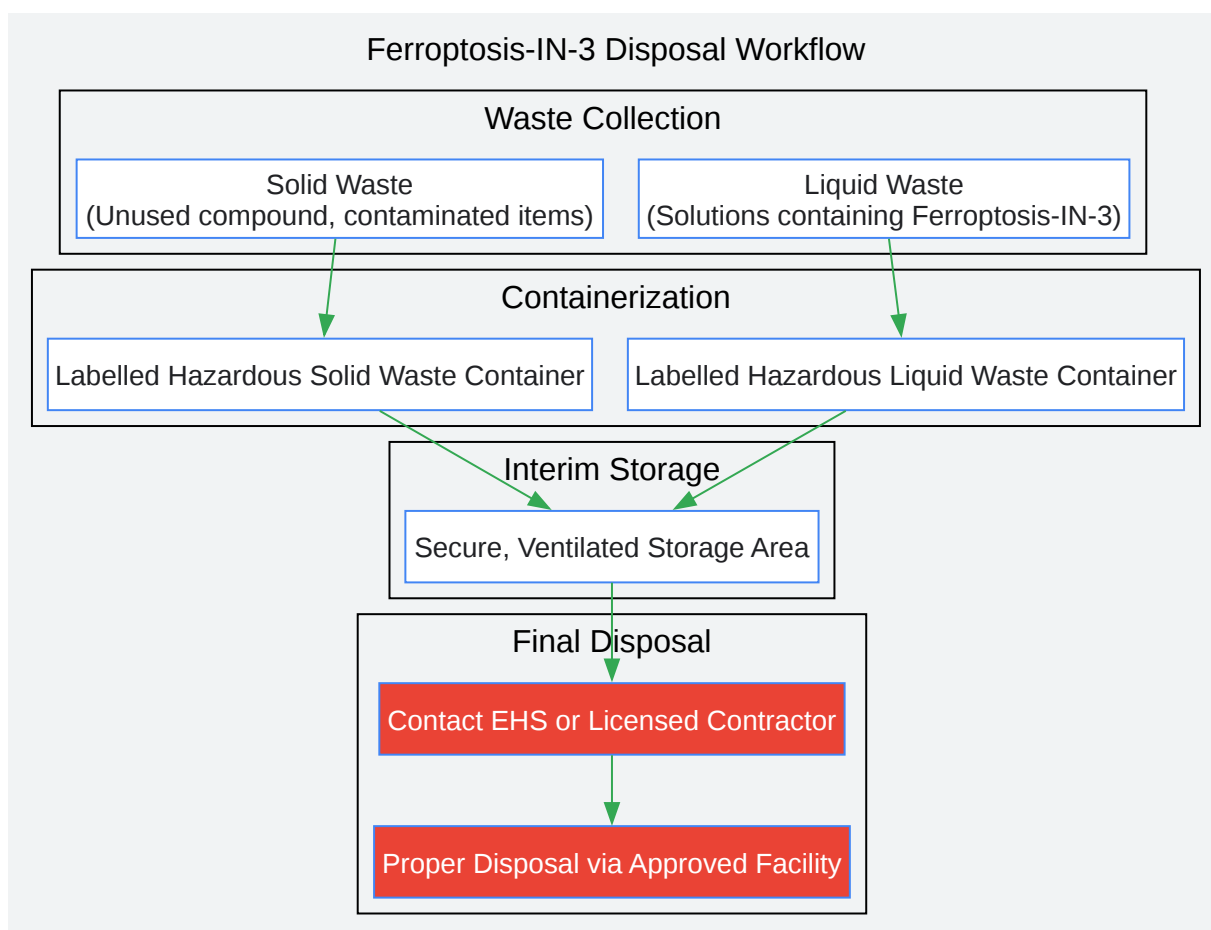
Important Considerations:

- Do not dispose of **Ferroptosis-IN-3** down the drain or in the regular trash.
- Do not attempt to neutralize or treat the chemical waste unless you are a trained professional with a specific, approved protocol.

- In case of a spill, immediately alert your supervisor and follow your laboratory's established spill response procedure. This typically involves containing the spill with an absorbent material, wearing appropriate PPE, and decontaminating the area.

Visualizing the Disposal Workflow

To provide a clear, at-a-glance overview of the proper disposal process, the following workflow diagram has been generated.



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Caption: Workflow for the proper disposal of **Ferroptosis-IN-3**.

By adhering to these procedures, researchers can ensure the safe and compliant disposal of **Ferroptosis-IN-3**, fostering a secure laboratory environment and protecting our ecosystem. Always consult your institution's specific safety and disposal guidelines for any additional requirements.

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References

- 1. medchemexpress.com [medchemexpress.com]
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